

(1-Aminocyclohexyl)methanol hydrochloride solution preparation for experiments

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Compound of Interest

Compound Name: (1-Aminocyclohexyl)methanol
hydrochloride

Cat. No.: B1343115

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Application Note & Protocol

Topic: Preparation of **(1-Aminocyclohexyl)methanol Hydrochloride** Solutions for Research Applications

Abstract

(1-Aminocyclohexyl)methanol hydrochloride is an amino alcohol derivative utilized as a structural motif and building block in medicinal chemistry and synthetic organic chemistry.^{[1][2]} Its utility in drug discovery and development pipelines necessitates consistent and accurate preparation of solutions for experimental assays.^{[2][3]} This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the proper handling, solubilization, and storage of **(1-Aminocyclohexyl)methanol hydrochloride**. The protocols herein are designed to ensure solution integrity, experimental reproducibility, and operator safety. We detail methodologies for preparing both aqueous and organic stock solutions, outline quality control checks, and provide troubleshooting guidance.

Physicochemical & Safety Profile

A thorough understanding of the compound's properties is foundational to its effective use. **(1-Aminocyclohexyl)methanol hydrochloride** is a solid at room temperature. The hydrochloride salt form is intentionally designed to enhance aqueous solubility compared to the free base.^[2]

Compound Properties

Property	Value	Source
CAS Number	5460-68-4	[4]
Molecular Formula	C ₇ H ₁₆ ClNO	[1]
Molecular Weight	165.66 g/mol	[1]
Physical Form	Solid	
Typical Purity	≥95%	
Storage (Solid)	Room temperature, under inert atmosphere	

Critical Safety & Handling Information

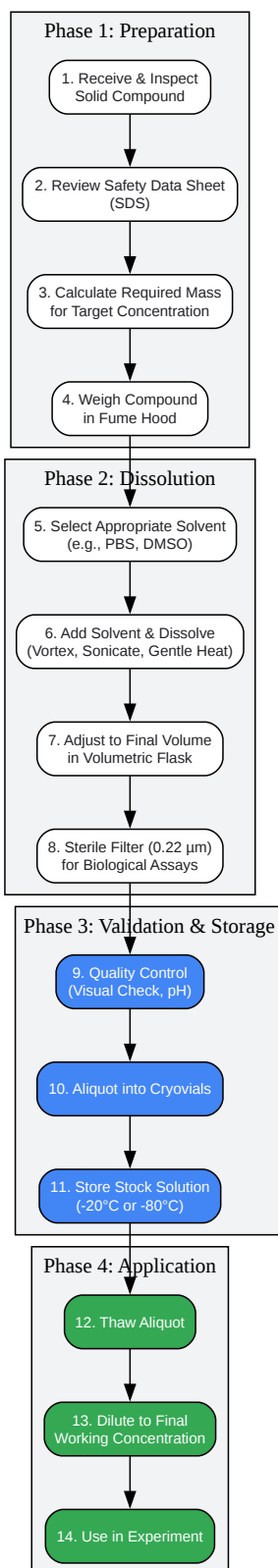
(1-Aminocyclohexyl)methanol hydrochloride is classified as hazardous. Adherence to safety protocols is mandatory.

- Signal Word:Warning[5]
- Pictogram:
- Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.[5]
 - H319: Causes serious eye irritation.[5]
 - H335: May cause respiratory irritation.[5]
- Mandatory Personal Protective Equipment (PPE):
 - Wear protective gloves (nitrile or neoprene).[5]
 - Wear safety glasses with side-shields or chemical goggles.[5]

- Wear a lab coat.[\[5\]](#)
- Handle only in a well-ventilated area or a chemical fume hood to avoid inhaling dust.[\[5\]](#)

Solution Preparation Workflow

The overall process from receiving the solid compound to generating a final working solution involves several critical stages, each requiring careful execution.



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Sources

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